

An In-depth Technical Guide to 2-Chloro-5-(1-methylcyclobutyl)pyridine

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Compound of Interest

Compound Name: 2-Chloro-5-(1-methylcyclobutyl)pyridine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Chloro-5-(1-methylcyclobutyl)pyridine**, a substituted pyridine derivative of interest in medicinal chemistry and drug discovery. The document details its chemical identifiers, physicochemical properties, a plausible synthetic pathway, and potential applications, offering a valuable resource for researchers engaged in the design and synthesis of novel bioactive molecules.

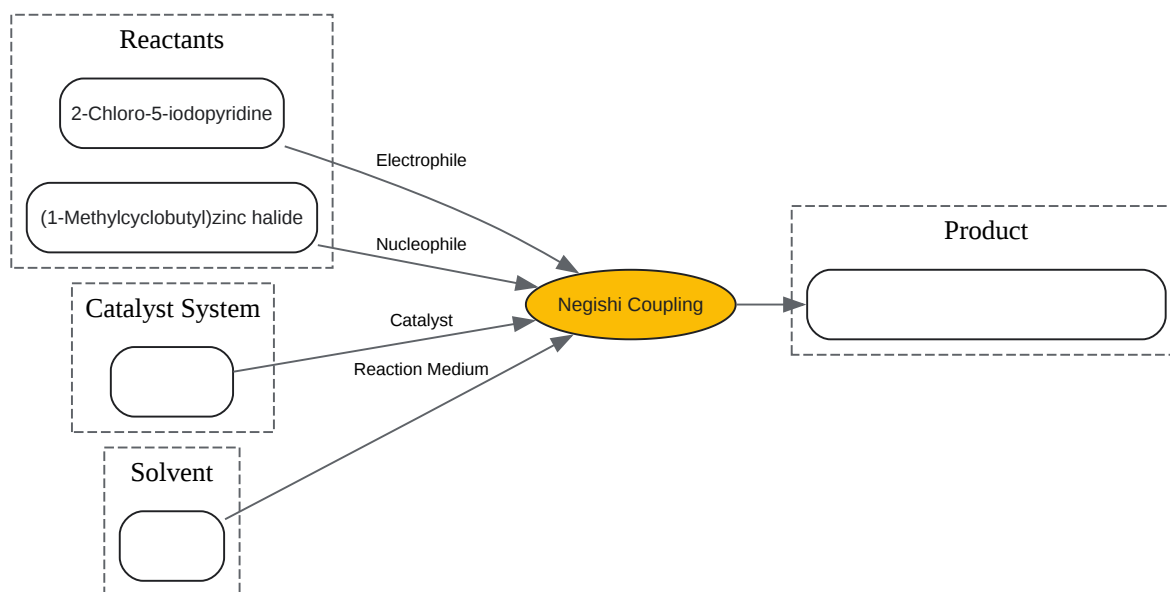
Chemical Identity and Structure

2-Chloro-5-(1-methylcyclobutyl)pyridine is a heterocyclic compound featuring a pyridine ring substituted with a chlorine atom at the 2-position and a 1-methylcyclobutyl group at the 5-position. These structural features, particularly the introduction of a strained cyclobutyl moiety, can significantly influence the molecule's conformational rigidity, lipophilicity, and metabolic stability, making it an intriguing scaffold for exploring new chemical space in drug development.

Key Identifiers:

Identifier	Value
CAS Number	1935325-79-3[1]
SMILES	<chem>CC1(c2ccc(Cl)nc2)CCC1</chem> [1]
InChIKey	SGHJXPQZGNLIRD-UHFFFAOYSA-N
Molecular Formula	C10H12ClN
Molecular Weight	181.66 g/mol

Below is a two-dimensional representation of the chemical structure of **2-Chloro-5-(1-methylcyclobutyl)pyridine**.



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Caption: Proposed synthetic workflow for **2-Chloro-5-(1-methylcyclobutyl)pyridine**.

Experimental Protocol (Hypothetical):

- **Preparation of the Organozinc Reagent:** The (1-methylcyclobutyl)zinc halide can be prepared in situ from the corresponding 1-bromo-1-methylcyclobutane and activated zinc metal in an anhydrous aprotic solvent like tetrahydrofuran (THF).
- **Cross-Coupling Reaction:** To a solution of 2-chloro-5-iodopyridine in THF, the palladium catalyst (e.g., Pd(PPh₃)₄, 2-5 mol%) is added under an inert atmosphere (e.g., argon or nitrogen). The freshly prepared solution of the (1-methylcyclobutyl)zinc halide is then added dropwise to the reaction mixture.
- **Reaction Monitoring and Work-up:** The reaction is typically stirred at room temperature or slightly elevated temperatures and monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) for the consumption of the starting materials. Upon completion, the reaction is quenched with a saturated aqueous solution of ammonium chloride.
- **Purification:** The product is extracted with an organic solvent (e.g., ethyl acetate), and the combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired **2-Chloro-5-(1-methylcyclobutyl)pyridine**.

Causality in Experimental Choices:

- **Choice of Coupling Reaction:** The Negishi coupling is selected for its high functional group tolerance, which is crucial when dealing with potentially sensitive moieties. It often provides higher yields and requires milder conditions compared to some other cross-coupling methods.
- **Catalyst Selection:** Tetrakis(triphenylphosphine)palladium(0) is a commonly used and effective catalyst for a wide range of Negishi couplings.
- **Inert Atmosphere:** The use of an inert atmosphere is critical to prevent the deactivation of the palladium catalyst and the decomposition of the organozinc reagent, both of which are sensitive to oxygen and moisture.
- **Anhydrous Solvent:** Anhydrous THF is used to ensure the stability and reactivity of the organometallic intermediates.

Potential Applications in Drug Discovery

While specific biological activities of **2-Chloro-5-(1-methylcyclobutyl)pyridine** have not been extensively reported, its structural features suggest potential applications in medicinal chemistry. Pyridine derivatives are a well-established class of pharmacophores found in numerous approved drugs.

The introduction of a 1-methylcyclobutyl group can confer several advantageous properties:

- **Increased Lipophilicity:** The cyclobutyl group increases the molecule's lipophilicity, which can enhance its ability to cross cell membranes and improve its pharmacokinetic profile.
- **Metabolic Stability:** The quaternary carbon of the 1-methylcyclobutyl moiety can block potential sites of metabolic oxidation, leading to increased metabolic stability and a longer in vivo half-life.
- **Structural Rigidity and Vectorial Projection:** The constrained nature of the cyclobutyl ring provides a rigid scaffold that can orient substituents in a well-defined three-dimensional space. This can lead to higher binding affinity and selectivity for biological targets. The cyclobutane ring is increasingly being utilized in medicinal chemistry to achieve favorable pharmacological properties.

Given these characteristics, **2-Chloro-5-(1-methylcyclobutyl)pyridine** could serve as a valuable building block for the synthesis of novel compounds targeting a range of biological targets, including kinases, G-protein coupled receptors (GPCRs), and enzymes. Its potential therapeutic areas could span oncology, infectious diseases, and central nervous system disorders, where substituted pyridines have shown significant promise.

Conclusion

2-Chloro-5-(1-methylcyclobutyl)pyridine represents an interesting scaffold for the development of new chemical entities in drug discovery. This guide has provided its key chemical identifiers, predicted physicochemical properties, and a plausible synthetic route based on the robust Negishi cross-coupling reaction. The unique structural features of this molecule, particularly the presence of the 1-methylcyclobutyl group, suggest that it could be a valuable starting point for the design of novel therapeutic agents with improved pharmacokinetic and pharmacodynamic properties. Further experimental investigation into its

synthesis, properties, and biological activity is warranted to fully explore its potential in medicinal chemistry.

References

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